Application Note: High-Fidelity Peptide Labeling with Mal-PEG4-CH2COOH

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Compound of Interest	
Compound Name:	*Mal-PEG4-CH2COOH*
CAS No.:	*1286754-10-6*
Cat. No.:	*B608824*

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Abstract & Strategic Overview

The **Mal-PEG4-CH2COOH** (Maleimide-PEG4-Acetic Acid) linker represents a gold standard in heterobifunctional crosslinking.[1] It bridges the gap between amine-containing biomolecules (antibodies, enzymes, surfaces) and thiol-containing peptides.[1] Its 4-unit Polyethylene Glycol (PEG) spacer (

) provides critical solubility and flexibility, reducing the aggregation often seen with hydrophobic alkyl spacers (like SMCC).

This guide addresses a specific technical challenge: The "pH Paradox." The carboxyl group requires activation (typically via EDC/NHS) to react with amines, a process often performed at acidic-to-neutral pH. However, the maleimide moiety is susceptible to hydrolysis at pH > 7.5. Successful utilization of **Mal-PEG4-CH2COOH** requires a protocol that navigates these competing stability profiles to preserve maleimide activity for the final peptide capture.[1]

Core Applications

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- Immunogen Preparation: Conjugating Cys-terminated antigenic peptides to Carrier Proteins (KLH/BSA).
- Peptide-Drug Conjugates (PDCs): Linking cytotoxic peptides to targeting antibodies.
- Surface Functionalization: Creating maleimide-activated sensor chips from amine-coated surfaces.[1]

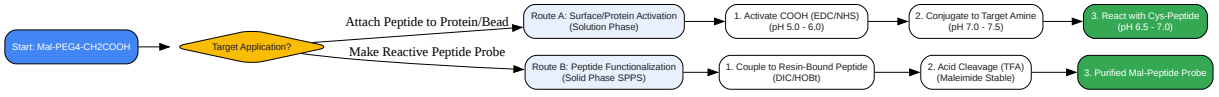
Chemical Logic & Mechanism[1]

The Molecule[2][3][4][5][6][7]

- Maleimide (Mal): Specific for free thiols (-SH) at pH 6.5–7.[1]5. Irreversible thioether bond formation. Critical Vulnerability: Hydrolysis to non-reactive maleamic acid at pH > 8.0.
- PEG4 Spacer: Increases hydrodynamic radius, suppresses non-specific binding, and enhances water solubility.
- Carboxylic Acid (-COOH): The "anchor." Must be activated to an NHS-ester in situ to react with primary amines (-NH2).[1]

The Workflow Decision Matrix

Researchers must choose between Solution Phase (modifying a protein/surface) or Solid Phase (modifying the peptide itself).



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Figure 1: Decision matrix for **Mal-PEG4-CH2COOH** usage. Route A is the standard conjugation workflow; Route B is for synthesizing reactive peptide probes.

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Protocol A: The "Bridge" Method (Solution Phase)

Scenario: You have a Cys-terminal peptide and you want to attach it to an Amine-containing carrier (e.g., BSA, KLH, or an Amine-bead).[1]

Reagents Required[1][2][3][5][8][9][10][11][12][13][14]

- Linker: **Mal-PEG4-CH2COOH** (10 mg).[1]
- Activators: EDC (1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide) and NHS (N-Hydroxysuccinimide).[1][2]
- Activation Buffer: 0.1 M MES, 0.5 M NaCl, pH 6.0. (Crucial: Avoid Phosphate/PBS here as it reduces EDC efficiency).
- Conjugation Buffer: 1X PBS, 5 mM EDTA, pH 7.2.
- Solvent: Dry DMSO or DMF.

Step-by-Step Procedure

Phase 1: In-Situ Activation (The "Safe" Zone)[1]

- Solubilization: Dissolve **Mal-PEG4-CH2COOH** in dry DMSO to a concentration of 100 mM.
- Activation Mix: In a microtube, combine:
  - 100 µL Activation Buffer (MES, pH 6.0).
  - Linker (Final conc: 1-5 mM).[1]
  - EDC (10-fold molar excess over Linker).
  - NHS (10-fold molar excess over Linker).
- Incubation: React for 15 minutes at Room Temperature (RT).
  - Expert Note: Do not exceed 20 minutes. The active NHS-ester hydrolyzes rapidly.[1]

Phase 2: Anchoring to the Amine Target

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- Buffer Exchange (Target): Ensure your target protein/bead is in PBS pH 7.2. Remove any Tris or Glycine (these will quench the reaction).
- Coupling: Add the activated linker mixture to your target protein solution.
  - Ratio: Use a 20-50x molar excess of Linker-to-Protein to ensure saturation.[1]
- Incubation: React for 60 minutes at RT or 2 hours at 4°C.
- Purification (Critical): You must remove excess unreacted linker before adding the peptide. Use a Desalting Column (e.g., Zeba Spin, 7K MWCO) equilibrated with PBS-EDTA (pH 7.0).
  - Why? If you don't remove excess linker, the free linker will react with your peptide in the next step, capping the peptide and preventing conjugation to the protein.

Phase 3: Peptide Conjugation[1][3]

- Peptide Prep: Dissolve Cys-peptide in PBS-EDTA.[1] If the peptide contains oxidized disulfides (dimers), treat with TCEP (immobilized or soluble) prior to use.
- Reaction: Mix the Purified Mal-Activated Protein with the Peptide (2-5x molar excess of peptide over protein).
- Incubation: React for 2 hours at RT or overnight at 4°C.
- Final Polish: Dialyze or desalt to remove unbound peptide.

Protocol B: The "Probe" Method (Solid Phase Synthesis)

Scenario: You want to attach the linker to the N-terminus of a peptide while it is still on the resin, creating a purified "Maleimide-Peptide" reagent.

Critical Constraints

- Base Sensitivity: Maleimides degrade in strong bases (like Piperidine used for Fmoc deprotection). Therefore, this must be the final step of synthesis.

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- Coupling Reagents: Avoid HBTU/HATU/DIEA if possible, as the high pH of DIEA can ring-open the maleimide. DIC/HOBt is the preferred neutral coupling system.

Step-by-Step Procedure

- Peptide Assembly: Synthesize peptide on resin using standard Fmoc chemistry. Remove the final N-terminal Fmoc group.
- Linker Dissolution: Dissolve **Mal-PEG4-CH2COOH** (3-5 equivalents relative to resin loading) in minimum DMF.
- Activation: Add DIC (3-5 eq) and HOBt (3-5 eq) to the linker solution. Incubate for 2-5 minutes to activate.
- Coupling: Add the mixture to the resin.
  - Time: Shake for 45-60 minutes at RT.
  - QC: Perform a Kaiser test (Ninhydrin). It should be negative (no free amines).
- Washing: Wash resin extensively with DMF (3x) and DCM (3x).
- Cleavage (The Acid Test):
  - Cocktail: 95% TFA, 2.5% TIPS, 2.5% H2O. (Avoid thiols like EDT or DTT in the cleavage cocktail, as they will react with the maleimide!).
  - React for 2-3 hours.
  - Precipitate in cold diethyl ether.
- Result: A purified peptide with a stable Maleimide-PEG4- headgroup, ready to react with thiol-modified surfaces or proteins.[1]

Quality Control & Troubleshooting

QC Methods

- Mass Spectrometry (ESI-MS):

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- Check for the mass of Peptide + Linker.
- Hydrolysis Check: If you see a peak at [Expected Mass + 18 Da], the maleimide ring has hydrolyzed (opened) and is inactive.

- Ellman's Assay: Use to quantify free thiols before and after conjugation. A decrease in free thiols confirms successful conjugation.

Troubleshooting Table

Issue	Probable Cause	Corrective Action
Low Conjugation Yield	Maleimide Hydrolysis	Ensure Coupling pH is < 7.5. Store linker in dry solvent.
Precipitation	Hydrophobic Peptide	Add 10-20% DMSO to the conjugation buffer. The PEG4 spacer helps, but may not be enough for very greasy peptides.
"Dead" Linker	Hydrolysis of NHS ester	NHS esters degrade in moisture. Use fresh EDC/NHS or store stock under Argon.
Peptide Dimerization	Disulfide formation	Reduce peptide with TCEP beads immediately before reaction. Do not use DTT (it competes for the maleimide).
Mass Spec +18 Da	Ring Opening	Avoid basic conditions (pH > 8) or prolonged exposure to aqueous buffers before reaction.[4]

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